

Essential Safety and Handling Protocols for Teslascan (Mangafodipir Trisodium)

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Compound of Interest

Compound Name: *Teslascan*

Cat. No.: *B1232718*

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This guide provides crucial safety and logistical information for laboratory professionals, including researchers, scientists, and drug development experts, who handle **Teslascan** (mangafodipir trisodium). Adherence to these procedures is vital for ensuring personal safety and proper disposal.

Personal Protective Equipment (PPE)

When handling **Teslascan**, it is imperative to use appropriate personal protective equipment to prevent direct contact and ensure a safe laboratory environment. The recommended PPE includes:

- **Gloves:** Wear chemical-resistant gloves to avoid skin contact.^[1] Suitable materials include latex, PVC, or polyethylene.^[1]
- **Eye Protection:** Safety goggles or a face shield should be worn to protect against splashes.
- **Lab Coat:** A standard lab coat is necessary to protect clothing and skin from accidental exposure.^[2]
- **Respiratory Protection:** While general ventilation is typically adequate, if there is a risk of generating aerosols or mists, appropriate respiratory protection should be used.^{[1][3]}

Handling and Storage Procedures

Proper handling and storage are critical to maintain the integrity of **Teslascan** and the safety of laboratory personnel.

Handling:

- Always wash hands thoroughly after handling the product.[1]
- Avoid contact with skin, eyes, and clothing.[1]
- Visually inspect vials for particulate matter and container integrity before use.[4][5][6][7]
- **Teslascan** vials are intended for single use only; any unused portions must be discarded immediately after opening.[4][5][6][7]
- This product should not be mixed with other medicinal products.[4][5][6][7]

Storage:

- Store vials on their side in the original carton to prevent oxidation and discoloration.[1]
- Maintain a storage temperature between 15°C and 30°C (59°F and 86°F).[1]
- Protect the vials from light.[4][5][6][7]
- Do not freeze the product, as this can compromise the integrity of the packaging.[1][8]

Spill Management and Disposal Plan

In the event of a spill, immediate and appropriate action is necessary to contain and clean the area safely.

Spill Response:

- Alert Personnel: Immediately notify others in the vicinity.[2]
- Evacuate: If the spill is large or poses an inhalation hazard, evacuate the area.[2]
- Don PPE: Before cleanup, ensure you are wearing the appropriate PPE, including gloves, safety goggles, and a lab coat.[2]

- Containment: Use absorbent pads or other inert materials to contain liquid spills.[2] For solid spills, gently cover with an absorbent material to prevent it from becoming airborne.[2]
- Cleanup: Carefully collect the contained material and place it into a designated hazardous waste container.[2] Wash the spill area with soap and water.[1]

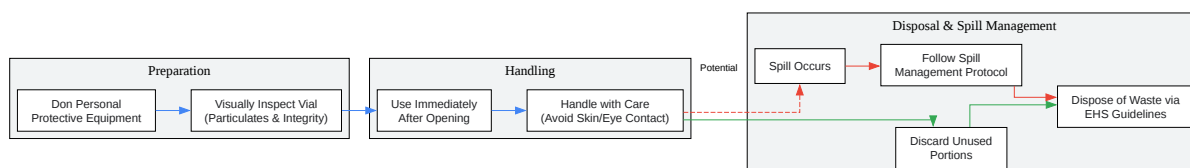
Disposal:

- All unused portions of **Teslascan** must be discarded.[4][5][6][7]
- Dispose of contaminated materials, such as gloves and absorbent pads, as hazardous waste.
- Follow your institution's Environmental Health and Safety (EHS) guidelines for the final disposal of all **Teslascan** waste.[2]

Quantitative Data Summary

Property	Value
pH	8.4 to 9.2
Specific Gravity	1.03
Storage Temperature	15°C to 30°C (59°F to 86°F)

Experimental Workflow for Handling Teslascan



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Caption: Workflow for the safe handling and disposal of **Teslascan**.

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